

# A Technical Guide to Rivastigmine Metabolite-d6: Commercial Availability, Analysis, and Application

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## Compound of Interest

Compound Name: Rivastigmine metabolite-d6

Cat. No.: B563595

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, analytical methodologies, and key applications of **Rivastigmine metabolite-d6**. This deuterated analog serves as a critical internal standard for the accurate quantification of the primary metabolite of Rivastigmine in various biological matrices.

## Commercial Availability and Suppliers

**Rivastigmine metabolite-d6**, also known by its chemical name (S)-3-(1-(bis(methyl-d3)amino)ethyl)phenol or 3-[(1S)-1-(Dimethylamino)ethyl]phenol-d6, is available from a range of specialized chemical suppliers. Its primary use is as an internal standard in bioanalytical studies, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays. Below is a summary of key suppliers and their product specifications.

Supplier	Product Name	Catalog Number	CAS Number	Molecular Formula	Molecular Weight	Purity	Notes
Toronto Research Chemicals	3-[(1S)-1-(Dimethylamino)ethyl]phenol-d6	D481757	1217706-31-4	C <sub>8</sub> H <sub>11</sub> D <sub>6</sub> NO	157.26	>98%	Deuterated metabolite of Rivastigmine.
Cayman Chemical	Rivastigmine Metabolite-d6	20478	1217706-31-4	C <sub>8</sub> H <sub>11</sub> D <sub>6</sub> NO	157.26	≥98%	Intended for use as an internal standard.
Santa Cruz Biotechnology	Rivastigmine Metabolite-d6	sc-216301	1217706-31-4	C <sub>8</sub> H <sub>11</sub> D <sub>6</sub> NO	157.26	Not specified	Deuterium labeled Rivastigmine metabolite. <a href="#">[1]</a>
MedChemExpress	Rivastigmine metabolite-d6	HY-W020576S	1217706-31-4	C <sub>8</sub> H <sub>11</sub> D <sub>6</sub> NO	157.26	>98%	Deuterium labeled Rivastigmine metabolite.
Clearsynt h	Rivastigmine Metabolite-d6	CS-T-66385	1217706-31-4	C <sub>8</sub> H <sub>11</sub> D <sub>6</sub> NO	157.26	Not specified	Also known as NAP 226-90-d6.

Alsachim	Rivastigmine Metabolite-d6	4113	1217706-31-4	C <sub>8</sub> H <sub>11</sub> D <sub>6</sub> NO	157.26	Not specified	Labelled metabolite of Rivastigmine.
Selleck Chem	Rivastigmine metabolite-d6	S670303	1217706-31-4	C <sub>8</sub> H <sub>11</sub> D <sub>6</sub> NO	157.26	>98%	Deuterium labeled Rivastigmine metabolite.

Note: Purity and other specifications should be confirmed with the supplier via the Certificate of Analysis (CoA) for the specific lot.

## Physicochemical Properties

A representative Certificate of Analysis for **Rivastigmine Metabolite-d6** indicates the following properties:

Property	Value
Appearance	Colorless oil
Molecular Formula	C <sub>8</sub> H <sub>11</sub> D <sub>6</sub> NO
Molecular Weight	157.26
<sup>1</sup> H-NMR	Conforms to structure
Mass Spectrum	Conforms to structure
Chromatographic Purity	>98%
Storage Condition	2-8 °C in a well-closed container

## Metabolic Pathway of Rivastigmine

Rivastigmine is a reversible cholinesterase inhibitor used for the treatment of dementia. Its primary metabolic pathway involves hydrolysis by esterases to its decarbamylated metabolite, 3-[(1S)-1-(Dimethylamino)ethyl]phenol (also known as NAP 226-90). This metabolite is then further conjugated before excretion. The use of a deuterated internal standard of this metabolite is crucial for accurately studying the pharmacokinetics of Rivastigmine.



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Caption: Metabolic pathway of Rivastigmine to its primary metabolite.

## Experimental Protocol: Quantification of Rivastigmine and its Metabolite in Human Plasma using LC-MS/MS

The following protocol outlines a general procedure for the simultaneous determination of Rivastigmine and its primary metabolite in human plasma using **Rivastigmine metabolite-d6** as an internal standard. This method is essential for pharmacokinetic and bioequivalence studies.

### 1. Materials and Reagents:

- Rivastigmine reference standard
- Rivastigmine metabolite (NAP 226-90) reference standard
- **Rivastigmine metabolite-d6** (internal standard)
- Human plasma (with anticoagulant)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)

- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges

## 2. Standard and Internal Standard Solution Preparation:

- Prepare stock solutions of Rivastigmine, its metabolite, and the deuterated internal standard in methanol at a concentration of 1 mg/mL.
- Prepare working standard solutions by serial dilution of the stock solutions with a methanol/water mixture (50:50, v/v).
- Prepare a working internal standard solution of **Rivastigmine metabolite-d6** at a suitable concentration (e.g., 100 ng/mL) in the same diluent.

## 3. Sample Preparation (Solid Phase Extraction):

- To 200  $\mu$ L of human plasma, add 20  $\mu$ L of the internal standard working solution.
- Vortex mix for 30 seconds.
- Condition an SPE cartridge with methanol followed by water.
- Load the plasma sample onto the SPE cartridge.
- Wash the cartridge with a low-organic solvent mixture to remove interferences.
- Elute the analytes with an appropriate organic solvent (e.g., acetonitrile or methanol).
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

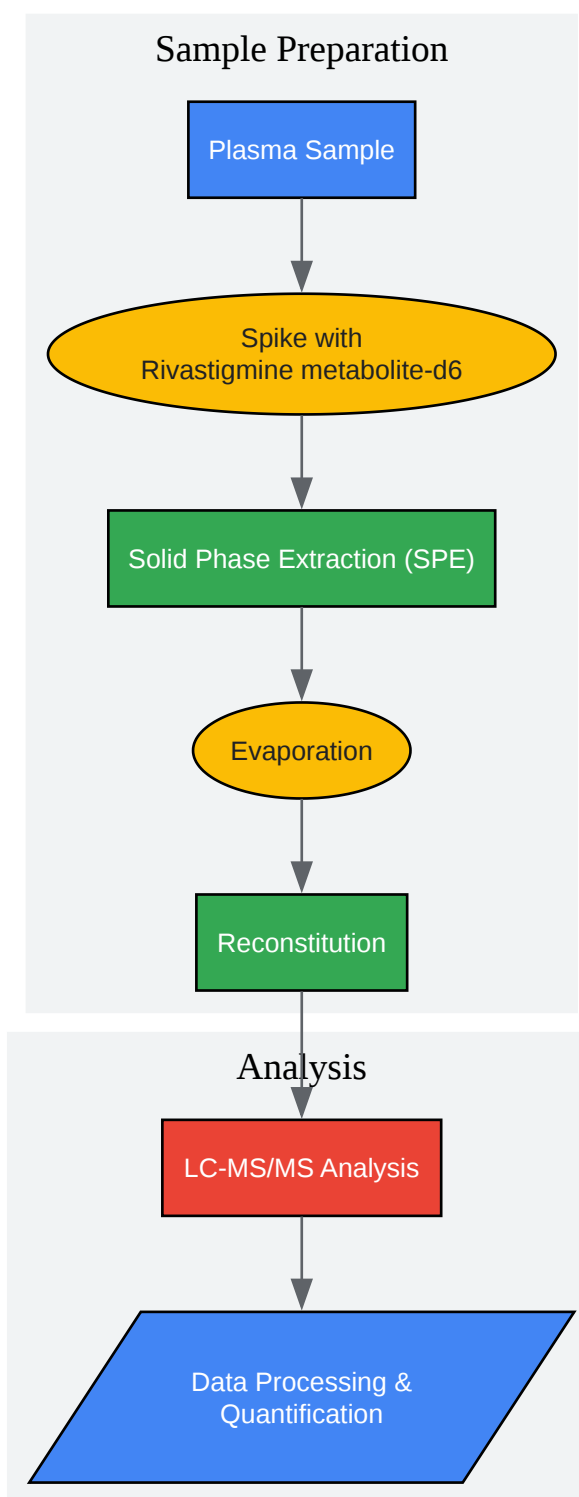
## 4. LC-MS/MS Conditions:

- LC System: A high-performance liquid chromatography system.

- Column: A C18 reverse-phase column (e.g., 50 x 2.1 mm, 3.5  $\mu$ m).
- Mobile Phase: A gradient of (A) 0.1% formic acid in water and (B) 0.1% formic acid in acetonitrile.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5  $\mu$ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
- MRM Transitions:
  - Rivastigmine: m/z 251.2  $\rightarrow$  184.2
  - Rivastigmine Metabolite: m/z 166.1  $\rightarrow$  121.1
  - **Rivastigmine Metabolite-d6 (IS):** m/z 172.1  $\rightarrow$  127.1

#### 5. Data Analysis:

- Quantify the analytes by calculating the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratios against the corresponding concentrations of the calibration standards.
- Determine the concentration of the analytes in the plasma samples from the calibration curve.

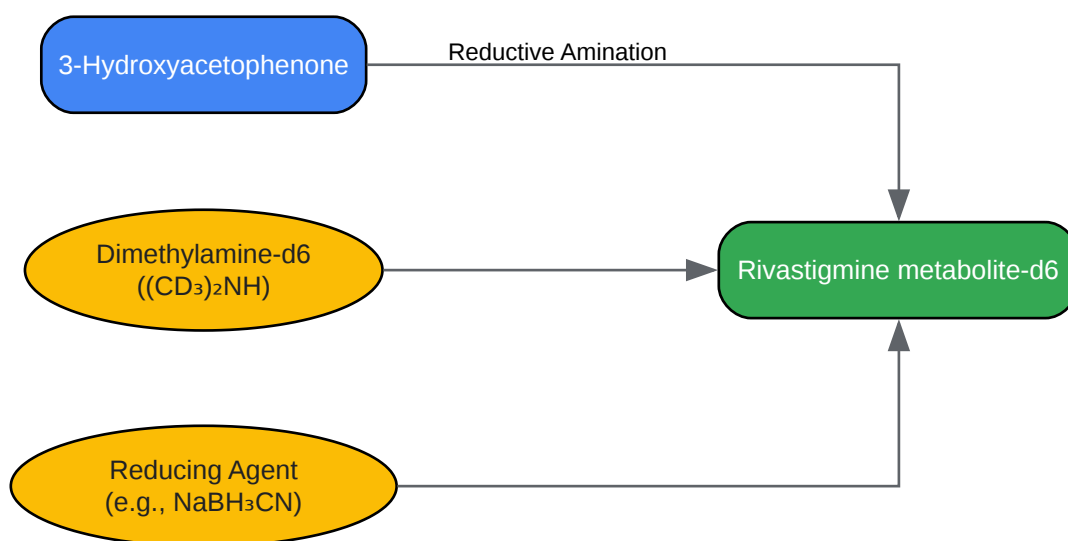


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Caption: General workflow for bioanalytical sample preparation and analysis.

## Synthesis of Rivastigmine Metabolite-d6

The synthesis of **Rivastigmine metabolite-d6** typically involves the reductive amination of 3-hydroxyacetophenone with deuterated dimethylamine (dimethylamine-d6). The resulting deuterated aminophenol is the target compound.



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Caption: Synthetic pathway for **Rivastigmine metabolite-d6**.

This technical guide provides a foundational understanding of **Rivastigmine metabolite-d6** for researchers and professionals in drug development. For specific applications and troubleshooting, it is recommended to consult the detailed technical data sheets from the suppliers and relevant scientific literature.

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## References

- 1. researchgate.net [researchgate.net]

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